

(E)-L-652343 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: (E)-L-652343

Cat. No.: B1673814

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Application Notes and Protocols: (E)-L-652343

For Researchers, Scientists, and Drug Development Professionals

Introduction

(E)-L-652343 is a potent inhibitor of both cyclooxygenase (COX) and 5-lipoxygenase (5-LOX), key enzymes in the arachidonic acid cascade. This dual inhibitory action makes it a valuable tool for investigating inflammatory and other physiological and pathological processes. These application notes provide essential information on the solubility of **(E)-L-652343**, detailed protocols for its handling and use in experimental settings, and an overview of the signaling pathways it modulates.

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₂ H ₁₄ F ₃ NO ₂ S ₂
Molecular Weight	445.47 g/mol
Appearance	Solid
Storage	Store powder at -20°C for up to 3 years. In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month. ^[1]

Solubility Data

Quantitative solubility data for **(E)-L-652343** is not readily available in public literature. The following table provides qualitative information and recommended starting points for solubility testing. Researchers must experimentally determine the precise solubility for their specific laboratory conditions and compound batch.

Solvent	Solubility (mg/mL)	Solubility (mM)	Remarks
DMSO (Dimethyl Sulfoxide)	TBD	TBD	(E)-L-652343 is reported to be soluble in DMSO. ^[1] This is the recommended solvent for preparing high-concentration stock solutions.
Ethanol	TBD	TBD	Solubility in ethanol should be determined experimentally.
Water	TBD	TBD	Expected to have low aqueous solubility.
DMF (Dimethylformamide)	TBD	TBD	May be used as an alternative to DMSO.

*TBD (To Be Determined): These values have not been experimentally determined from available public data and should be established by the end-user.

Experimental Protocols

Protocol for Determining Solubility (Qualitative and Quantitative)

This protocol outlines a general method for determining the solubility of **(E)-L-652343** in a solvent of choice.

Materials:

- **(E)-L-652343** powder
- Solvent of choice (e.g., DMSO)
- Vortex mixer
- Centrifuge
- Analytical balance
- Spectrophotometer (optional, for quantitative analysis)

Procedure:

- Preparation of a Saturated Solution:
 - Weigh a small, known amount of **(E)-L-652343** (e.g., 1-5 mg) into a clear vial.
 - Add a small, measured volume of the solvent (e.g., 100 μ L) to the vial.
 - Vortex the mixture vigorously for 1-2 minutes.
 - Visually inspect for any undissolved particles.
 - If the solid has completely dissolved, add another known amount of the compound and repeat the process until a saturated solution is achieved (i.e., undissolved particles remain after vigorous vortexing).
- Equilibration:
 - Incubate the saturated solution at a controlled temperature (e.g., room temperature or 37°C) for a minimum of 24 hours with continuous agitation to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - Centrifuge the saturated solution at high speed (e.g., 10,000 x g) for 10 minutes to pellet the excess, undissolved solid.

- Determination of Solute Concentration (Quantitative):
 - Carefully collect a known volume of the supernatant without disturbing the pellet.
 - Determine the concentration of **(E)-L-652343** in the supernatant using a suitable analytical method, such as UV-Vis spectrophotometry at a predetermined λ_{max} or High-Performance Liquid Chromatography (HPLC).
 - The determined concentration represents the solubility of the compound in that solvent at the specified temperature.

Protocol for Preparation of Stock Solutions

4.2.1. DMSO Stock Solution (e.g., 10 mM)

Materials:

- **(E)-L-652343** (MW: 445.47 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer

Procedure:

- Calculation: To prepare a 10 mM stock solution, you will need 4.4547 mg of **(E)-L-652343** per 1 mL of DMSO.
 - Calculation: $10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 445.47 \text{ g/mol} \times 1000 \text{ mg/g} = 4.4547 \text{ mg/mL}$
- Weighing: Accurately weigh out the required amount of **(E)-L-652343**. For example, for 1 mL of a 10 mM solution, weigh 4.45 mg.
- Dissolving: Add the weighed compound to a sterile vial. Add the calculated volume of DMSO.

- **Mixing:** Vortex the solution until the compound is completely dissolved. Gentle warming in a water bath (37°C) may aid dissolution.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Protocol for Preparation of Aqueous Working Solutions from DMSO Stock

It is common practice to dilute a high-concentration DMSO stock solution into an aqueous buffer for cell-based assays. It is critical to ensure that the final concentration of DMSO is low (typically <0.5%) to avoid solvent-induced toxicity.

Materials:

- **(E)-L-652343** DMSO stock solution (e.g., 10 mM)
- Aqueous buffer (e.g., PBS, cell culture medium)
- Sterile tubes

Procedure:

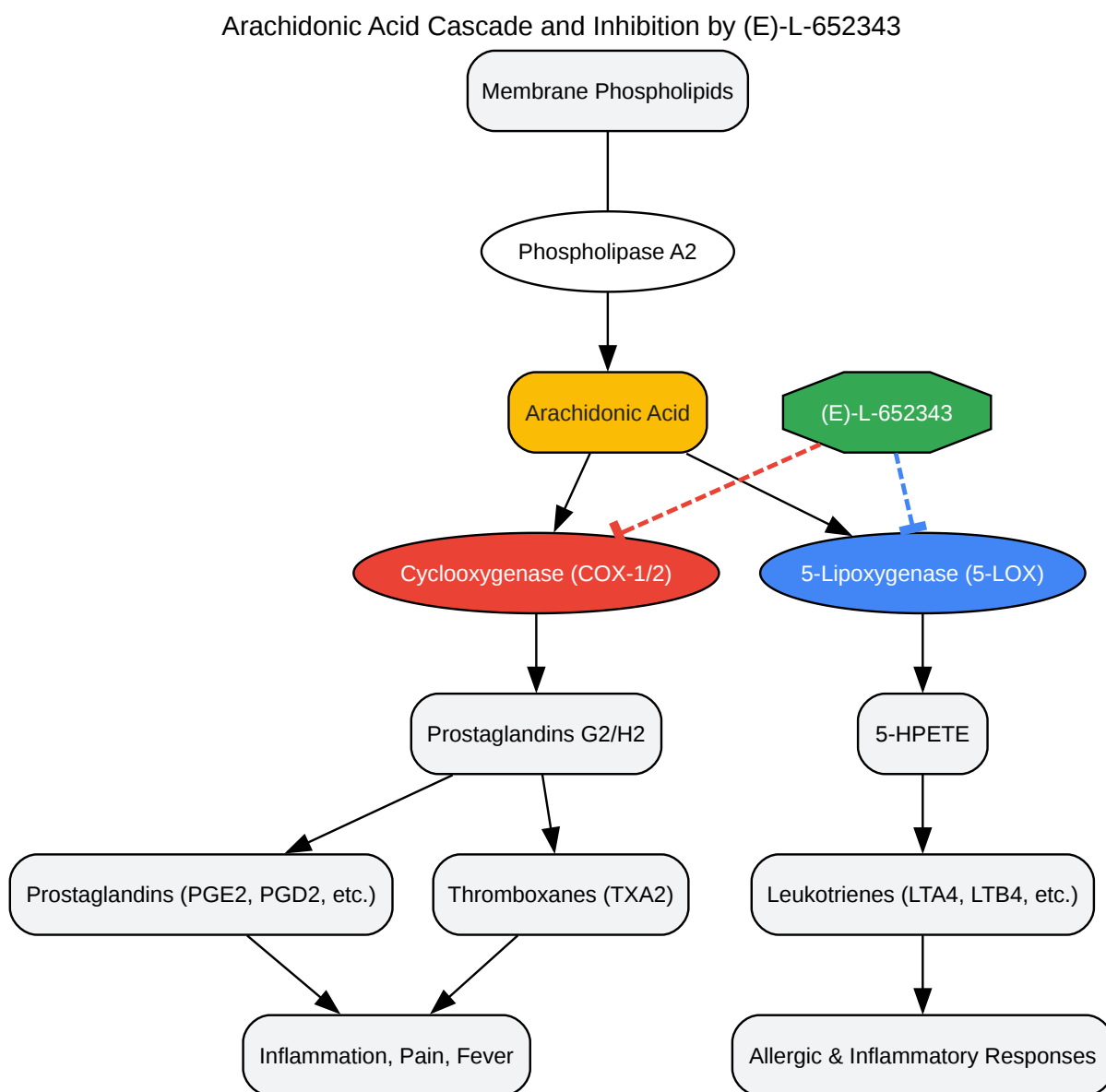
- **Serial Dilution:** Perform serial dilutions of the DMSO stock solution in the aqueous buffer to achieve the desired final concentration.
- **Mixing:** Ensure thorough mixing at each dilution step.
- **Final DMSO Concentration:** Calculate the final percentage of DMSO in the working solution to ensure it is within an acceptable range for the experimental system.

Signaling Pathway and Mechanism of Action

(E)-L-652343 is an inhibitor of both cyclooxygenase (COX) and 5-lipoxygenase (5-LOX). These enzymes are central to the metabolism of arachidonic acid into pro-inflammatory and other bioactive lipid mediators.

The Arachidonic Acid Cascade

The following diagram illustrates the central role of COX and 5-LOX in the arachidonic acid cascade and the points of inhibition by **(E)-L-652343**.



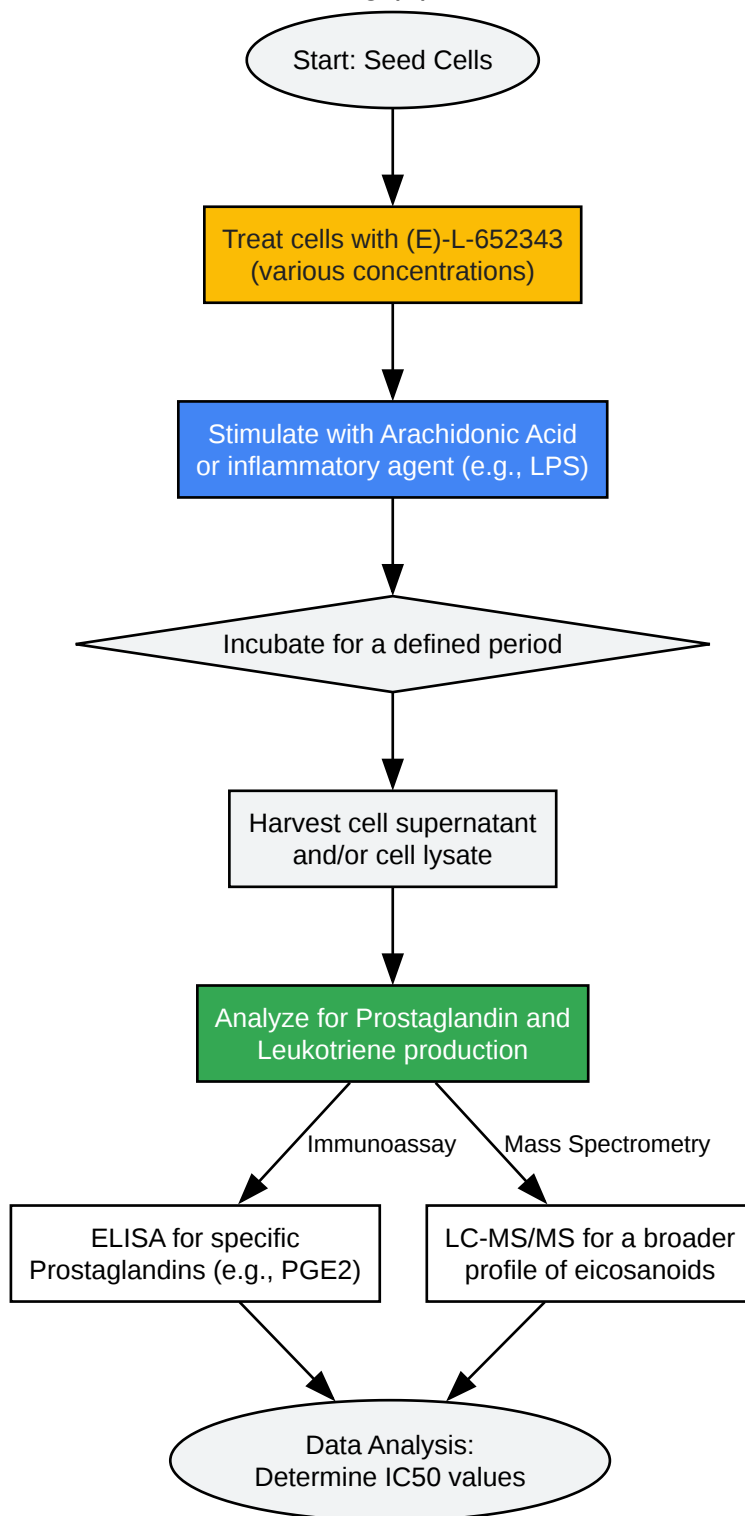
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Caption: Inhibition of COX and 5-LOX by **(E)-L-652343**.

Experimental Workflow for Assessing Inhibition

The following diagram outlines a typical workflow for evaluating the inhibitory activity of **(E)-L-652343** on the COX and 5-LOX pathways in a cellular context.

Workflow for Assessing (E)-L-652343 Inhibition

[Click to download full resolution via product page](#)Caption: Cellular assay workflow for **(E)-L-652343**.

Disclaimer

This information is intended for research use only. The protocols provided are general guidelines and may require optimization for specific experimental conditions. It is the responsibility of the end-user to determine the suitability of this product and these protocols for their specific research needs. Always adhere to proper laboratory safety practices.

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References

- 1. L 652343 | inhibitor of cyclooxygenase and 5-lipoxygenase | CAS# 102565-09-3 | InvivoChem [[invivochem.com](https://www.invivochem.com)]
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